

An In-depth Technical Guide to Gallium(III) Acetylacetonate: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: **Gallium(III) acetylacetonate**

Cat. No.: **B15088815**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Gallium(III) acetylacetonate**, a key organometallic compound. The document details its chemical and physical properties, provides a laboratory-scale synthesis protocol, and explores its primary applications in materials science. Furthermore, this guide delves into the broader therapeutic potential of gallium compounds in medicine, offering insights relevant to drug development professionals.

Core Chemical and Physical Properties

Gallium(III) acetylacetonate, with the CAS Number 14405-43-7, is a coordination complex where a central gallium atom in the +3 oxidation state is chelated by three acetylacetonate ligands.^{[1][2]} Its molecular formula is C₁₅H₂₁GaO₆.^{[1][2]}

Below is a summary of its key quantitative data:

Property	Value	References
CAS Number	14405-43-7	[1] [2]
Molecular Formula	C ₁₅ H ₂₁ GaO ₆	[1] [2]
Molecular Weight	367.05 g/mol	[1] [2]
Appearance	White to pale yellow crystalline powder	[3] [4]
Density	1.42 g/cm ³	[1]
Melting Point	196–198 °C (decomposes)	[4]
Solubility	Soluble in organic solvents; insoluble in water	[4]

Synthesis of Gallium(III) Acetylacetonate: An Experimental Protocol

While various proprietary methods exist, a common laboratory-scale synthesis of metal acetylacetones involves the reaction of a metal salt with acetylacetone in the presence of a base. The following is a generalized protocol adapted from the synthesis of similar metal acetylacetones that can be applied for **Gallium(III) acetylacetonate**.[\[5\]](#)

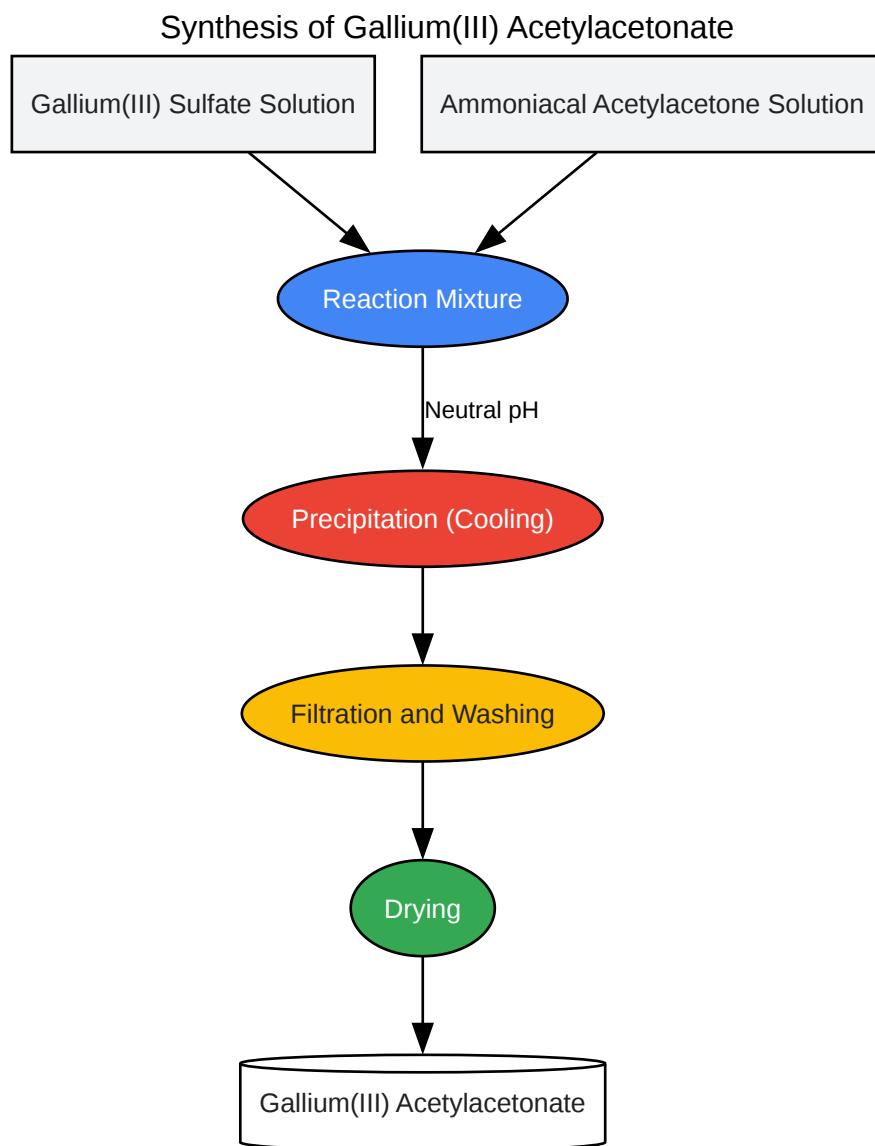
Materials:

- Gallium(III) sulfate [Ga₂(SO₄)₃]
- Acetylacetone (2,4-pentanedione)
- Ammonia solution (e.g., 5 M)
- Distilled water
- Petroleum ether (for recrystallization)

Procedure:

- In a conical flask, prepare an ammoniacal acetylacetone solution by mixing 10 mL of acetylacetone with 100 mL of distilled water, followed by the slow addition of 25 mL of 5 M ammonia solution.
- In a separate beaker, dissolve an appropriate stoichiometric amount of Gallium(III) sulfate in 100 mL of distilled water.
- Slowly add the ammoniacal acetylacetone solution to the Gallium(III) sulfate solution with constant stirring.
- After the complete addition, check the pH of the mixture. If it is still acidic, add small portions of the ammonia solution until the solution is neutral.
- Cool the resulting mixture in an ice bath to facilitate the precipitation of the product.
- Filter the formed cream-colored precipitate using a Büchner funnel and wash it with small amounts of cold distilled water.
- Dry the product in a vacuum desiccator.
- For further purification, a small sample can be recrystallized from warm petroleum ether to obtain fine needles.

Logical Flow of Synthesis:



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Caption: A flowchart illustrating the key stages in the laboratory synthesis of **Gallium(III) acetylacetone**.

Applications in Materials Science

Gallium(III) acetylacetone is a crucial precursor in Metal-Organic Chemical Vapor Deposition (MOCVD) and Atomic Layer Deposition (ALD) for producing high-purity thin films of gallium-containing materials.[6]

3.1. Deposition of Gallium Oxide (Ga_2O_3) Thin Films

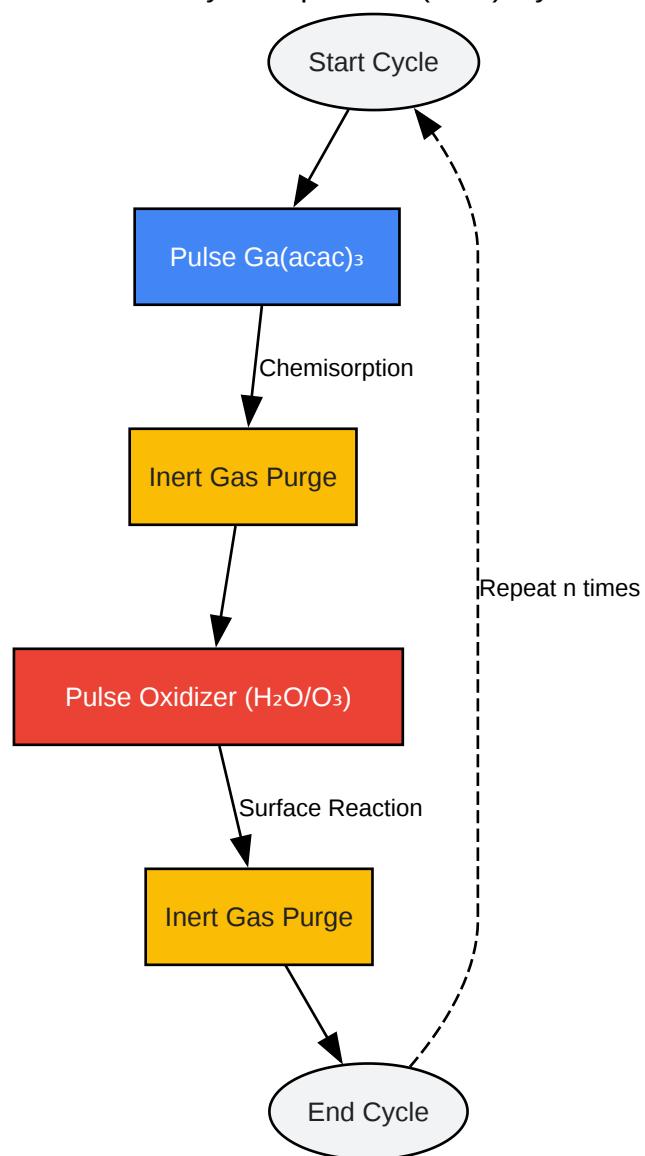
Gallium oxide is a wide-bandgap semiconductor with significant potential in power electronics and optoelectronic devices. **Gallium(III) acetylacetonate** serves as a volatile and thermally stable precursor for its deposition.

Experimental Protocol Outline (ALD):

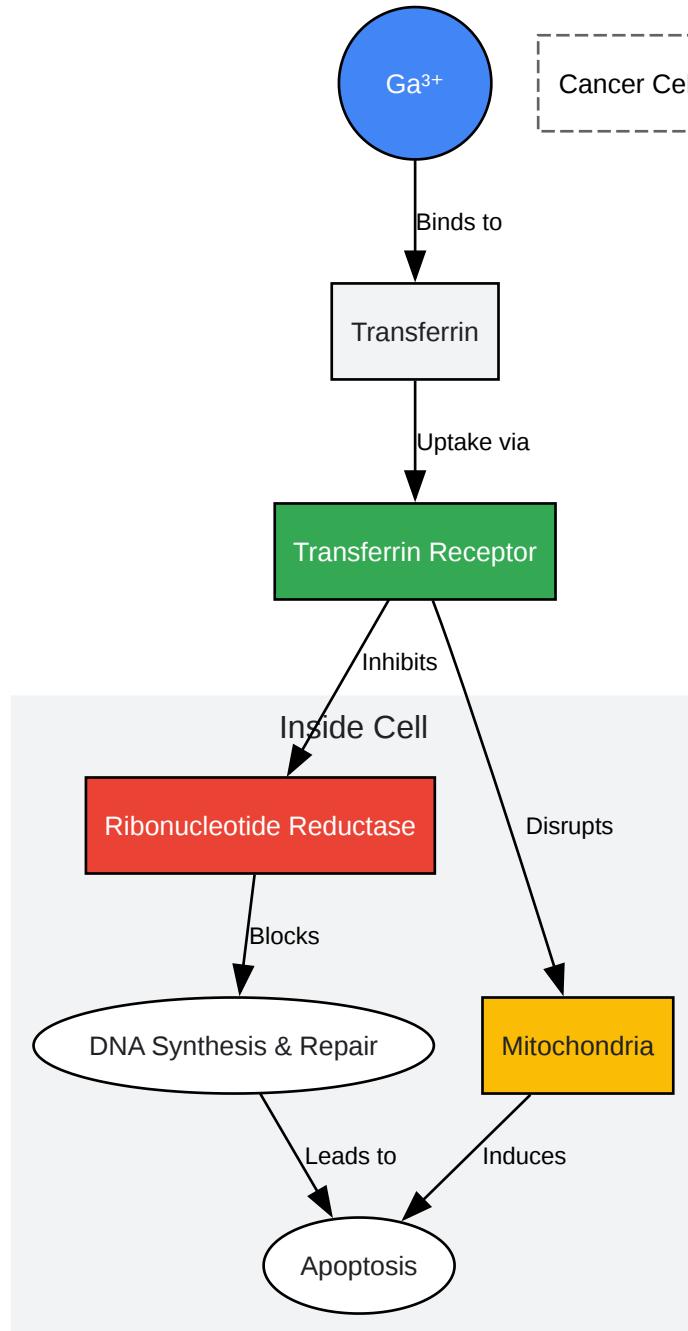
- Precursor Handling: **Gallium(III) acetylacetonate** is heated in a bubbler to generate a stable vapor pressure.
- Deposition Cycle:
 - A pulse of **Gallium(III) acetylacetonate** vapor is introduced into the reaction chamber and chemisorbs onto the substrate surface.
 - The chamber is purged with an inert gas (e.g., nitrogen) to remove unreacted precursor and byproducts.
 - A pulse of an oxidizing agent (e.g., water vapor or ozone) is introduced, reacting with the chemisorbed gallium species to form a layer of gallium oxide.
 - The chamber is purged again with the inert gas.
- Film Growth: This cycle is repeated to grow a film of the desired thickness. The film thickness is precisely controlled by the number of cycles.

Experimental Workflow for ALD of Ga_2O_3 :

Atomic Layer Deposition (ALD) Cycle



Mechanism of Gallium(III) Anticancer Activity

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